

# A Comparative Performance Analysis: CI Vat Green 1 versus Reactive Dyes

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## Compound of Interest

Compound Name: *CI Vat green 1*

CAS No.: *12663-53-5*

Cat. No.: *B15550410*

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In the realm of textile coloration, the selection of a dye class is paramount to achieving the desired performance characteristics of the final product. This guide provides an objective comparison between **CI Vat Green 1**, a member of the vat dye class, and the broad category of reactive dyes. This analysis is intended for researchers, scientists, and professionals in drug development who require a nuanced understanding of dye performance backed by experimental data.

## Executive Summary

**CI Vat Green 1** and reactive dyes are both extensively used for dyeing cellulosic fibers such as cotton. However, they exhibit significant differences in their application processes, fastness properties, color characteristics, and environmental impact. Vat dyes, including **CI Vat Green 1**, are renowned for their exceptional light fastness and overall durability, making them a preferred choice for textiles requiring high performance and longevity. In contrast, reactive dyes form a covalent bond with the fiber, resulting in excellent wash fastness and a wide gamut of vibrant colors. The choice between these two dye classes often represents a trade-off between the superior durability of vat dyes and the brilliant shades and simpler application of reactive dyes.

## Quantitative Performance Comparison

The following table summarizes the key performance indicators for **CI Vat Green 1** and a representative reactive green dye, C.I. Reactive Green 19. The data is compiled from various sources and standardized test methods to facilitate a direct comparison.

| Performance Parameter     | CI Vat Green 1          | C.I. Reactive Green 19 (Typical) | Test Method               |
|---------------------------|-------------------------|----------------------------------|---------------------------|
| Color Fastness to Light   | 7-8                     | 6                                | ISO 105-B02               |
| (Xenon Arc)               |                         |                                  |                           |
| Color Fastness to Washing | 4-5                     | 4-5                              | ISO 105-C06               |
| (Color Change)            |                         |                                  |                           |
| Color Fastness to Washing | 4-5                     | 4-5                              | ISO 105-C06               |
| (Staining)                |                         |                                  |                           |
| Color Fastness to Rubbing | 4-5                     | 3-4                              | ISO 105-X12               |
| (Dry)                     |                         |                                  |                           |
| Color Fastness to Rubbing | 4                       | 2-3                              | ISO 105-X12               |
| (Wet)                     |                         |                                  |                           |
| Chlorine Bleach Fastness  | 4-5                     | 2-3                              | ISO 105-N01               |
| Color Gamut/Brilliance    | Generally more subdued  | Bright, vibrant shades           | Visual/Spectrophotometric |
| Dyeing Process Complexity | High (multi-step)       | Moderate                         | -                         |
| Water Consumption         | Generally lower         | High (especially in washing)     | -                         |
| Energy Consumption        | High (due to high temp) | Lower (cold and hot brand        | -                         |
| variations)               |                         |                                  |                           |

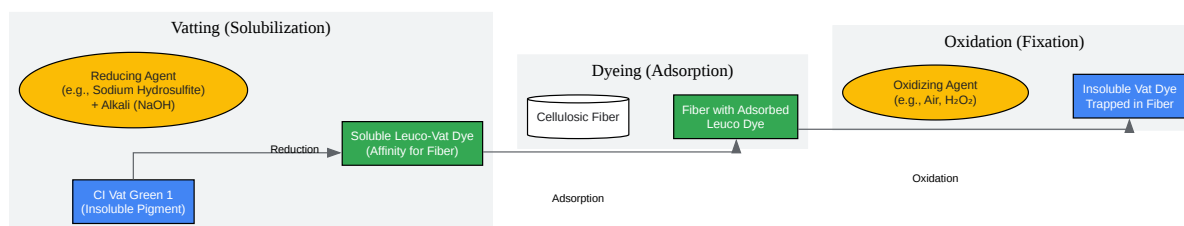
|                    |      |      |   |
|--------------------|------|------|---|
| Salt Requirement   | Low  | High | - |
| Alkali Requirement | High | High | - |

## Dyeing Process and Mechanism

The fundamental difference in the application of vat and reactive dyes lies in their chemical nature and interaction with the fiber.

### CI Vat Green 1 Dyeing Process

Vat dyeing is a multi-step process that involves the reduction of the insoluble vat dye into a soluble leuco form, which has an affinity for the cellulosic fiber. This is followed by oxidation to trap the insoluble dye molecules within the fiber structure.

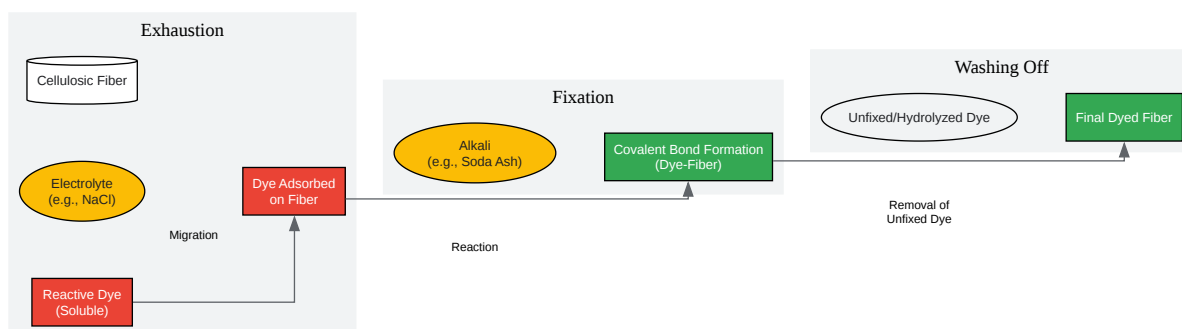


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#### Vat Dyeing Process Workflow

## Reactive Dye Dyeing Process

Reactive dyeing involves the formation of a covalent bond between the dye molecule and the functional groups of the fiber, typically under alkaline conditions. This process generally consists of exhaustion, fixation, and washing-off stages.



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### Reactive Dyeing Process Workflow

## Experimental Protocols

The performance data presented in this guide is based on standardized test methods developed by the International Organization for Standardization (ISO). Below are the detailed methodologies for the key fastness tests.

### Color Fastness to Light (ISO 105-B02)

This test determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (xenon arc lamp).

- Apparatus: Xenon arc lamp apparatus, grey scale for assessing color change, blue wool standards.
- Procedure:
  - A specimen of the dyed textile is exposed to the light from a xenon arc lamp under specified conditions of temperature and humidity.

- Simultaneously, a set of blue wool light fastness standards are exposed under the same conditions.
- The exposure is continued until a specified contrast on the grey scale is produced between the exposed and unexposed portions of the specimen or the blue wool standards.
- The light fastness of the specimen is assessed by comparing the change in its color with that of the blue wool standards. The rating is given on a scale of 1 (very poor) to 8 (excellent).

## Color Fastness to Washing (ISO 105-C06)

This method is designed to determine the resistance of the color of textiles to domestic or commercial laundering procedures.

- Apparatus: Launder-Ometer or similar apparatus for rotating closed containers in a thermostatically controlled water bath, stainless steel balls, multi-fiber adjacent fabric, grey scales for assessing color change and staining.
- Procedure:
  - A specimen of the dyed textile is stitched together with a multi-fiber adjacent fabric.
  - The composite specimen is placed in a stainless-steel container with a specified amount of detergent solution and stainless-steel balls.
  - The container is rotated in a water bath at a specified temperature and for a specified time to simulate a washing cycle.
  - After the cycle, the specimen is rinsed and dried.
  - The change in color of the specimen and the degree of staining on the adjacent multi-fiber fabric are assessed using the respective grey scales.

## Color Fastness to Rubbing (ISO 105-X12)

This test assesses the resistance of the color of a textile to rubbing off and staining other materials.

- Apparatus:
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